

# Pivaloyl Cyanide: Properties and Synthesis

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## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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**Pivaloyl cyanide** is an organic compound with the molecular formula  $C_6H_9NO$ . The table below summarizes its key identifiers and physical properties [1] [2].

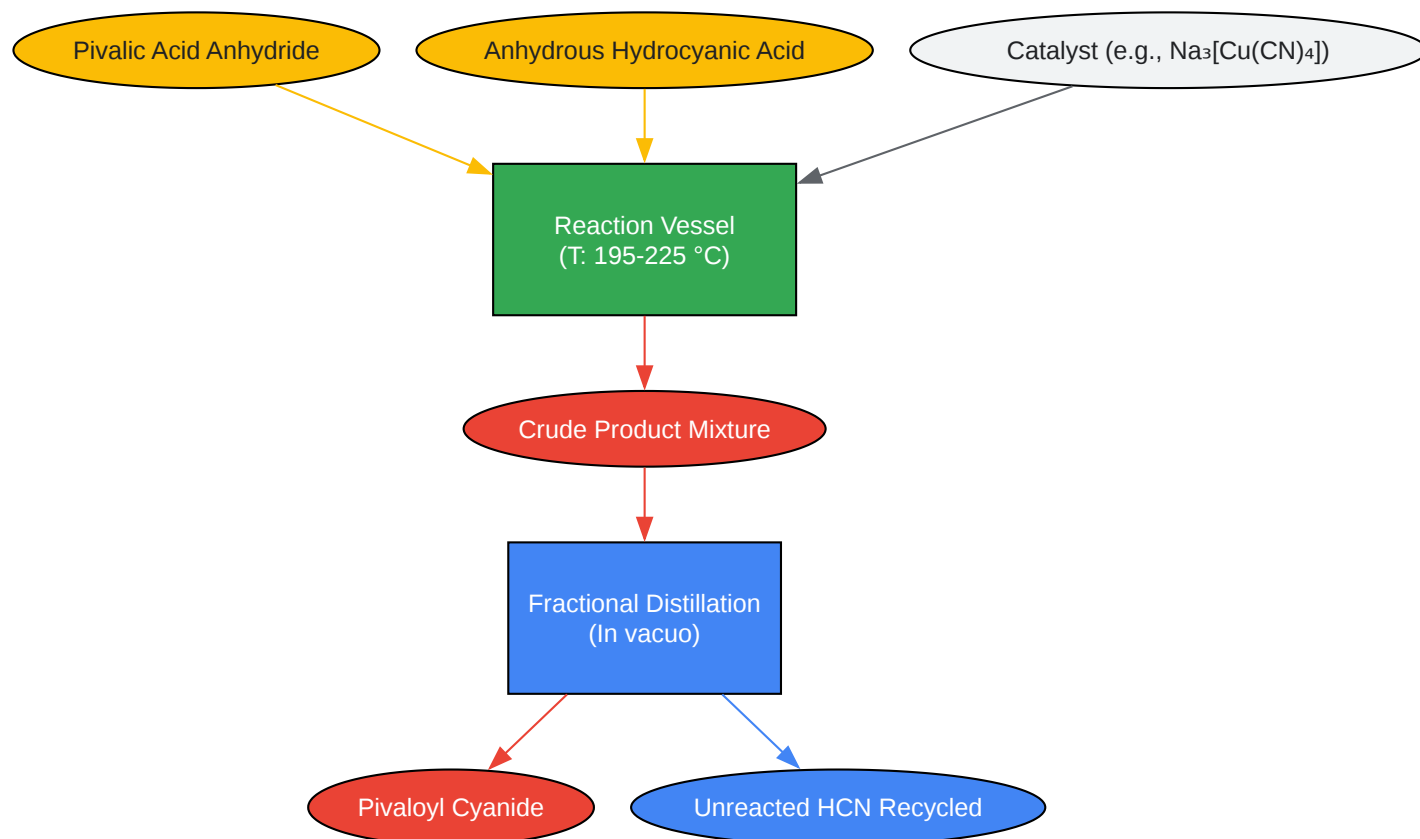
Property	Value
CAS Number	42867-40-3
Molecular Formula	$C_6H_9NO$
Molecular Weight	111.14 g/mol
Other Names	Trimethylacetyl cyanide; 2,2-Dimethylpropanoyl cyanide; 3,3-Dimethyl-2-oxobutanenitrile
Boiling Point	147°C
Density	0.940 g/cm <sup>3</sup>
Flash Point	43°C
Appearance	Colorless to light yellow liquid
Storage	Sealed in dry conditions, 2-8°C

## Synthesis of Pivaloyl Cyanide

A common industrial preparation method involves the reaction of pivalic acid anhydride with anhydrous hydrocyanic acid. This reaction is typically performed [3]:

- **Catalyst:** An alkali metal/copper cyanide complex (e.g.,  $\text{Na}_3[\text{Cu}(\text{CN})_4]$  or  $\text{K}_3[\text{Cu}(\text{CN})_4]$ ).
- **Solvent/Reaction Medium:** An inert, high-boiling aprotic organic diluent like diphenyl ether.
- **Reaction Conditions:** Carried out continuously at high temperatures, between 180°C and 240°C.

The following diagram illustrates the general synthesis workflow for **pivaloyl cyanide**:



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## Current Limitations and Further Research

The search results confirm **pivaloyl cyanide** is a useful synthetic intermediate [1], but lack specific experimental data for a direct reactivity comparison. To build a complete comparison guide, you would need to investigate several areas:

- **Identify Key Comparators:** Determine the most relevant alternative cyanating agents (e.g., **BrCN**, **TMSCN**, **CuCN**, **NaCN**) for a side-by-side comparison [4].
- **Gather Experimental Data:** Consult primary chemical literature for quantitative data comparing reaction yields, rates, and byproduct formation across different reaction types.
- **Evaluate Safety Profiles:** Compare the acute toxicity, volatility, and storage requirements of **pivaloyl cyanide** with other reagents, noting that many traditional cyanating agents are highly toxic and hazardous [4].

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## References

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3. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]
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